

Chemical structure and IUPAC name of 2-(methylamino)acetonitrile hydrochloride

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Compound of Interest

Compound Name:	Methylaminoacetonitrile hydrochloride
Cat. No.:	B1295143

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An In-depth Technical Guide on 2-(Methylamino)acetonitrile Hydrochloride

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a detailed overview of 2-(methylamino)acetonitrile hydrochloride, covering its chemical structure, IUPAC nomenclature, physical and chemical properties, and a representative synthetic protocol.

Chemical Structure and IUPAC Name

2-(Methylamino)acetonitrile hydrochloride is the hydrochloride salt of 2-(methylamino)acetonitrile. The structure consists of a protonated 2-(methylamino)acetonitrile cation and a chloride anion. The positive charge resides on the methylamino nitrogen atom.

The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-(methylamino)acetonitrile;hydrochloride^[1]. It is also referred to as 2-(methylamino)acetonitrile chloride^[2].

Key Structural Information:

- Canonical SMILES: CNCC#N.CI^{[1][3]}
- InChI: InChI=1S/C3H6N2.CIH/c1-5-3-2-4;/h5H,3H2,1H3;1H^{[1][4]}
- InChIKey: DFKBQHBEROHUNF-UHFFFAOYSA-N^[1]

Physicochemical Properties

A summary of the key quantitative data for 2-(methylamino)acetonitrile hydrochloride is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₃ H ₇ CIN ₂	[1] [4]
Molecular Weight	106.55 g/mol	[1] [3] [5]
Appearance	White to off-white solid	[6]
Melting Point	103-106 °C	[6] [7]
CAS Number	25808-30-4	[1] [3] [4]

Synthesis Protocol

The preparation of 2-(methylamino)acetonitrile hydrochloride can be achieved through various synthetic routes. A common method involves the reaction of methylamine, formaldehyde, and a cyanide source, followed by treatment with hydrochloric acid.

Representative Experimental Protocol:

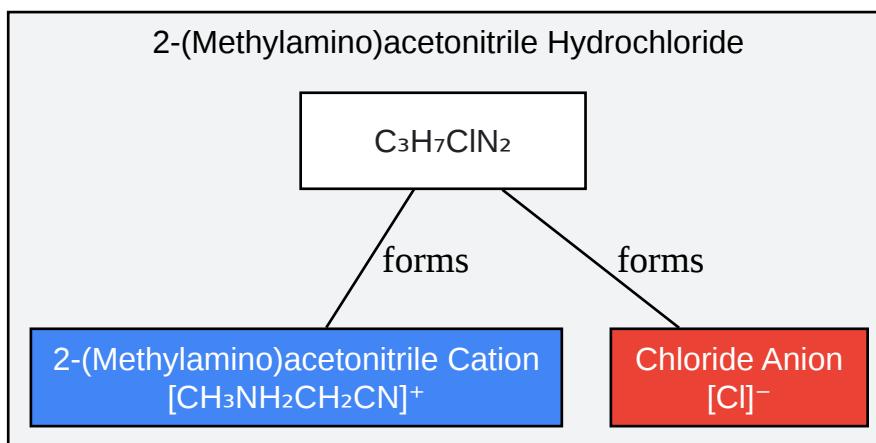
A method for preparing **methylaminoacetonitrile hydrochloride** involves the following steps:

- Methylamine hydrochloride, formaldehyde, and a catalyst are combined in a reaction vessel.
- An aqueous solution of sodium cyanide is slowly added to the mixture while maintaining a low temperature (below 0 °C).
- The resulting methylaminoacetonitrile is then reacted with hydrochloric acid in an alcoholic solvent.
- The final product, **methylaminoacetonitrile hydrochloride**, is isolated by filtration, washed, and dried[\[8\]](#).

It is imperative that all experimental work is conducted in a well-ventilated fume hood by trained professionals, as this synthesis involves highly toxic reagents such as sodium cyanide.

Logical Structure of the Compound

The following diagram illustrates the ionic nature of 2-(methylamino)acetonitrile hydrochloride, showing the constituent ions.



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Caption: Ionic components of 2-(methylamino)acetonitrile hydrochloride.

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References

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